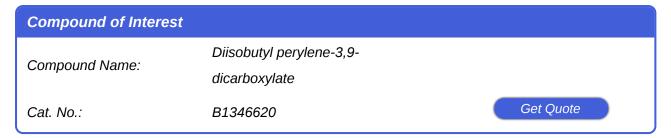


In-Depth Technical Guide: Diisobutyl Perylene-3,9-dicarboxylate

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 2744-50-5

Abstract

This technical guide provides a comprehensive overview of **Diisobutyl perylene-3,9-dicarboxylate**, a fluorescent dye and organic semiconductor belonging to the perylene ester family. Perylene derivatives are of significant interest to researchers in materials science and drug development due to their exceptional photophysical properties, including high quantum yields and excellent photostability. This document details the physicochemical properties, synthesis, spectroscopic characterization, and key applications of **Diisobutyl perylene-3,9-dicarboxylate**, with a focus on its role in organic electronics and potential in bioimaging. Detailed experimental protocols and structured data are presented to support researchers and scientists in their work with this compound.

Introduction

Diisobutyl perylene-3,9-dicarboxylate, with the Chemical Abstracts Service (CAS) number 2744-50-5, is an organic compound characterized by a polycyclic aromatic hydrocarbon core of perylene, functionalized with two isobutyl ester groups at the 3 and 9 positions.[1] This substitution pattern enhances the solubility of the perylene core in common organic solvents, facilitating its processing for various applications.[1] The compound is also known by other names including C.I. Solvent Green 5 and Fluorescent Yellow 8G.[2] Perylene esters, in general, are valued for their strong luminescence and thermal stability. The unique electronic



structure of the perylene core gives rise to its characteristic absorption and emission in the visible spectrum, making it a valuable component in the development of fluorescent probes, organic light-emitting diodes (OLEDs), and organic photovoltaics (OPVs). This guide aims to consolidate the available technical information on **Diisobutyl perylene-3,9-dicarboxylate** to serve as a valuable resource for professionals in research and development.

Physicochemical and Spectroscopic Properties

The properties of **Diisobutyl perylene-3,9-dicarboxylate** are summarized in the tables below, providing a quick reference for researchers.

Table 1: General and Physicochemical Properties

Property	Value Value	Reference
CAS Number	2744-50-5	[1]
Molecular Formula	C30H28O4	[1]
Molecular Weight	452.54 g/mol	[1]
Appearance	Light yellow to orange powder/crystal	
Boiling Point	614.3 °C at 760 mmHg	[2]
Density	1.217 g/cm ³	[1][2]
Solubility	Insoluble in water, good solubility in oil solvents, slightly soluble in Toluene.	
Storage	Sealed in dry, room temperature.	

Table 2: Spectroscopic Data

Note: Specific experimental spectroscopic data for **Diisobutyl perylene-3,9-dicarboxylate** is not readily available in the public domain. The following are predicted values and typical ranges for perylene derivatives.



Spectroscopic Data	Predicted/Typical Values
¹ H NMR	Aromatic protons (perylene core): ~7.5-8.5 ppm; -CH ₂ - (isobutyl): ~4.0-4.5 ppm; -CH- (isobutyl): ~2.0-2.5 ppm; -CH ₃ (isobutyl): ~1.0-1.5 ppm
¹³ C NMR	Aromatic carbons: ~120-135 ppm; Carbonyl carbon: ~165-170 ppm; Alkyl carbons: ~20-70 ppm
FT-IR	C=O stretch (ester): ~1720-1740 cm ⁻¹ ; C-O stretch: ~1100-1300 cm ⁻¹ ; Aromatic C-H stretch: >3000 cm ⁻¹ ; Aliphatic C-H stretch: <3000 cm ⁻¹
UV-Vis Absorption (in solution)	λmax ~450-500 nm
Fluorescence Emission (in solution)	λem ~500-550 nm

Synthesis and Purification

The primary method for synthesizing **Diisobutyl perylene-3,9-dicarboxylate** is through the esterification of perylene-3,9-dicarboxylic acid with isobutanol.[1]

Synthesis of Perylene-3,9-dicarboxylic Acid (Precursor)

Several routes to the precursor, perylene-3,9-dicarboxylic acid, have been proposed:

- From 3,9-Dihaloperylene: This involves the displacement of halogens (bromo or chloro) with cyanide groups using cuprous cyanide, followed by hydrolysis of the resulting dinitrile to the dicarboxylic acid.
- From Perylene: A double Friedel-Crafts acylation of perylene with acetyl chloride yields 3,9-diacetylperylene, which can then be oxidized to the dicarboxylic acid using an alkaline solution.

Esterification to Diisobutyl Perylene-3,9-dicarboxylate

A general experimental protocol for the esterification reaction is as follows:

Materials:



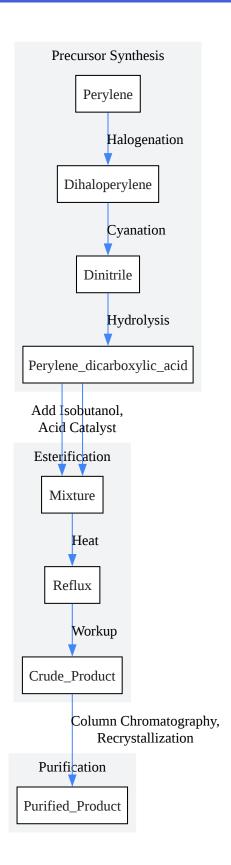
- Perylene-3,9-dicarboxylic acid
- Isobutanol (excess)
- Acid catalyst (e.g., concentrated sulfuric acid or p-toluenesulfonic acid)
- High-boiling point solvent (e.g., nitrobenzene)[3]
- Phosphorus trichloride (optional, as a dehydrating agent)[3]

Procedure:

- A mixture of perylene-3,9-dicarboxylic acid, a molar excess of isobutanol, and a catalytic amount of a strong acid are suspended in a suitable solvent.
- The reaction mixture is heated to reflux, and water is removed azeotropically to drive the reaction to completion.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The crude product is isolated by filtration or by removing the solvent under reduced pressure.

Purification: The crude **Diisobutyl perylene-3,9-dicarboxylate** is purified by column chromatography on silica gel, followed by recrystallization from a suitable solvent system. The purity of the final product can be validated using High-Performance Liquid Chromatography (HPLC).[1]





Click to download full resolution via product page

Synthesis Workflow for **Diisobutyl Perylene-3,9-dicarboxylate**.



Applications in Scientific Research

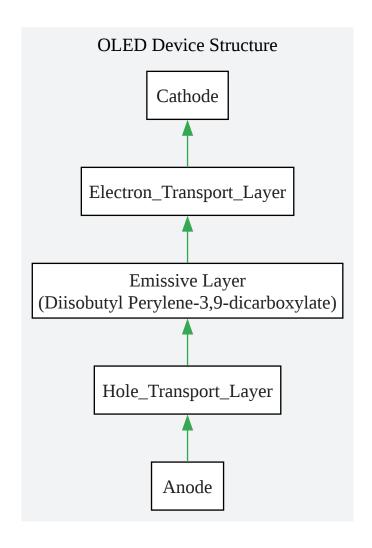
Diisobutyl perylene-3,9-dicarboxylate is a versatile compound with applications spanning chemistry, biology, and materials science.[1]

Organic Electronics

Perylene derivatives are well-known for their n-type semiconductor properties, making them suitable for use in organic electronic devices.

- Organic Light-Emitting Diodes (OLEDs): The high fluorescence quantum yield and stability of
 Diisobutyl perylene-3,9-dicarboxylate make it a candidate for the emissive layer in
 OLEDs. Its solubility allows for solution-based processing, which can lower manufacturing
 costs.
- Organic Photovoltaics (OPVs): The strong absorption of visible light by the perylene core
 enables its use as an electron acceptor material in the active layer of OPV devices.





Click to download full resolution via product page

A potential OLED device architecture utilizing the target compound.

Bioimaging and Fluorescent Markers

The inherent fluorescence of **Diisobutyl perylene-3,9-dicarboxylate** makes it a valuable tool for biological imaging.[1] Its photostability allows for prolonged observation under illumination. While specific applications in drug development are still under investigation, its use as a fluorescent marker to visualize cellular components or track drug delivery systems is a promising area of research.

Experimental Protocol for Fluorescence Microscopy:



- Preparation of Stock Solution: Dissolve Diisobutyl perylene-3,9-dicarboxylate in a suitable organic solvent (e.g., DMSO) to prepare a concentrated stock solution.
- Labeling: Incubate the biological sample (e.g., cells, tissues) with a working solution of the fluorescent dye. The optimal concentration and incubation time need to be determined empirically.
- Washing: Remove excess dye by washing the sample with a suitable buffer solution.
- Imaging: Mount the sample on a microscope slide and visualize using a fluorescence microscope equipped with appropriate excitation and emission filters.

Safety and Handling

Diisobutyl perylene-3,9-dicarboxylate is classified with the GHS07 pictogram, indicating that it may cause skin and eye irritation. The hazard statement H302 indicates that it is harmful if swallowed.[4]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the compound in a well-ventilated area or under a fume hood.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Store in a tightly sealed container in a dry, cool place.

Conclusion

Diisobutyl perylene-3,9-dicarboxylate is a valuable organic material with significant potential in the fields of organic electronics and bioimaging. Its favorable photophysical properties, combined with its enhanced solubility, make it an attractive candidate for further research and development. This technical guide has summarized the key information regarding its synthesis, properties, and applications to aid researchers in their endeavors with this promising compound. Further studies are warranted to fully elucidate its spectroscopic properties and explore its full range of applications, particularly in the realm of drug delivery and diagnostics.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Diisobutyl perylene-3,9-dicarboxylate | 2744-50-5 | Benchchem [benchchem.com]
- 2. americanelements.com [americanelements.com]
- 3. chembk.com [chembk.com]
- 4. Diisobutyl perylene-3,9-dicarboxylate | 2744-50-5 [sigmaaldrich.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Diisobutyl Perylene-3,9-dicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346620#diisobutyl-perylene-3-9-dicarboxylate-cas-number-2744-50-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com